

An In-depth Technical Guide to 4-Nitroindoline: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Nitroindoline

Cat. No.: B1317209

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and potential biological significance of **4-Nitroindoline**. The information is curated for professionals in the fields of chemical research and drug development, with a focus on delivering precise, quantitative data and detailed experimental methodologies.

Core Chemical Properties

4-Nitroindoline, a heterocyclic aromatic compound, is a valuable intermediate in organic synthesis. Its chemical and physical properties are summarized below for easy reference.

Property	Value	Source
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[1] [2]
Molecular Weight	162.15 g/mol	[1]
Melting Point	205-207 °C	[2] [3]
Boiling Point	288.82 °C (rough estimate)	[2]
Appearance	Yellow powder	[2]
Solubility	Soluble in Acetone, Dichloromethane, Ethyl Acetate, Methanol	[2]
pKa	14.76 ± 0.30 (Predicted)	[2]
Vapor Pressure	3.98E-05 mmHg at 25°C	[2]
Refractive Index	1.5770 (estimate)	[2]
Density	1.3264 (rough estimate)	[2]

Chemical Structure and Identifiers

The structural details of **4-Nitroindoline** are fundamental to understanding its reactivity and interactions.

Identifier	Value	Source
IUPAC Name	4-nitro-1H-indole	[1]
SMILES	<chem>C1=CC2=C(C=C1--INVALID-LINK--[O-])NC=C2</chem>	[4]
InChI	InChI=1S/C8H6N2O2/c11-10(12)8-3-1-2-7-6(8)4-5-9-7/h1-5,9H	[1][4]
InChIKey	LAVZKLJDKGRZJG-UHFFFAOYSA-N	[4]
CAS Number	4769-97-5	[1]

Experimental Protocols

Synthesis of 4-Nitroindoline

A common method for the preparation of 4-nitroindole is detailed in the following protocol.[5]

Materials:

- 2-methyl-3-nitrobenzene
- Triethyl orthoformate
- Oxalic acid
- Ethanolic solution of potassium ethylate
- Ice water
- Reaction flask with reflux condenser

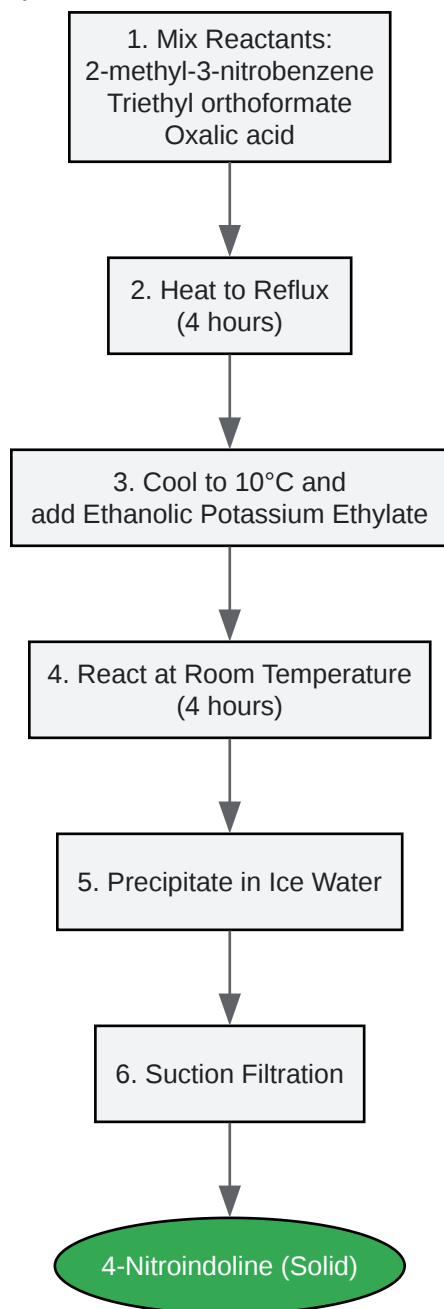
Procedure:

- To a reaction flask, add 76g of 2-methyl-3-nitrobenzene, 115g of triethyl orthoformate, and 70g of oxalic acid.[5]

- Heat the mixture to reflux and maintain the reaction for 4 hours.[\[5\]](#)
- After the reflux period, cool the reaction mixture to 10 °C.[\[5\]](#)
- Slowly add 80g of an ethanolic solution of potassium ethylate (containing 51g of potassium ethylate) to the cooled mixture.[\[5\]](#)
- Continue the reaction at room temperature for an additional 4 hours.[\[5\]](#)
- Pour the reaction solution into ice water, which will cause a large amount of solid to precipitate.[\[5\]](#)
- Collect the solid product by suction filtration. The resulting solid is **4-nitroindoline**.[\[5\]](#)

This method reports a yield of 81.4%.[\[5\]](#)

Synthesis Workflow for 4-Nitroindoline

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Caption: A flowchart illustrating the key steps in the synthesis of **4-Nitroindoline**.

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **4-Nitroindoline**.

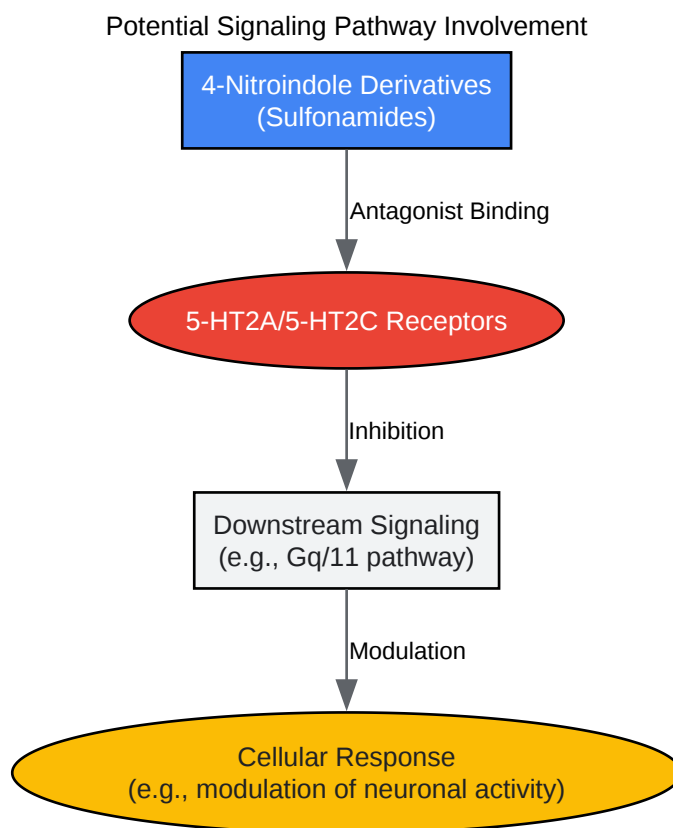
Spectrum Type	Data	Source
¹ H NMR	400 MHz in DMSO-d6	[4]
IR Spectrum	The absorption spectrum of 4-nitroindole extends into the visible range.[6]	
UV/Vis Absorption	Most isomers exhibit one broadly absorbing peak in the near-UV (300–400 nm) range. The absorption spectrum for 4-nitroindole extends furthest into the visible range.[6]	
Mass Spectrometry	The parent ion (m/z 162) is present in both SOA and the standard.[6]	

Biological Activity and Applications

While **4-Nitroindoline** itself is primarily a synthetic intermediate, its derivatives have shown significant biological activity.

A novel series of 4-nitroindole sulfonamides were synthesized and evaluated for their binding to serotonin receptors.[7] Most of these compounds exhibited IC₅₀ values of less than 1μM for the 5-HT_{2A} and 5-HT_{2C} receptors, with high selectivity for the 5-HT_{2C} receptor.[7] This suggests that the 4-nitroindole scaffold is a promising starting point for the development of novel therapeutics targeting the serotonergic system.

Furthermore, **4-Nitroindoline** is a versatile intermediate used in the synthesis of a variety of compounds, including other indole derivatives, nucleosides, and various receptor antagonists and inhibitors.[8]



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Caption: A diagram showing the potential interaction of **4-Nitroindoline** derivatives with serotonin receptors.

Safety and Handling

4-Nitroindoline is classified as toxic if swallowed, in contact with skin, or if inhaled.[9] It may cause damage to organs through prolonged or repeated exposure and is harmful to aquatic life with long-lasting effects.[9]

Precautionary Measures:

- Handling: Work under a hood and avoid inhaling the substance or mixture.

- Personal Protective Equipment: Wear protective gloves, protective clothing, and eye/face protection.[10]
- Hygiene: Immediately change contaminated clothing. Apply preventive skin protection. Wash hands and face after working with the substance.
- Storage: Store in a tightly closed, dry, and well-ventilated place. Keep locked up or in an area accessible only to qualified or authorized persons. It is also noted to be moisture sensitive.
- First Aid:
 - Inhalation: Move the person to fresh air. Call a physician immediately.
 - Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water.
 - Eye Contact: Rinse opened eye for several minutes under running water and consult a doctor.[9]
 - Ingestion: Rinse mouth. Do not induce vomiting; call for medical help immediately.[9]

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